

Technical Support Center: Managing the Pyrophoric Nature of Lithium Hydride Dust

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Compound of Interest

Compound Name: *Lithium hydride*

Cat. No.: *B107721*

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on safely managing the pyrophoric nature of **lithium hydride** (LiH) dust. **Lithium hydride** is a highly reactive compound that can ignite spontaneously in air, particularly in the presence of moisture.^{[1][2]} Strict adherence to safety protocols is crucial to prevent fires, explosions, and exposure hazards.

Frequently Asked Questions (FAQs)

Q1: What makes **lithium hydride** dust pyrophoric?

A1: **Lithium hydride** (LiH) is a strong reducing agent that reacts exothermically with water, including ambient moisture in the air.^{[2][3]} This reaction produces flammable hydrogen gas and caustic lithium hydroxide.^{[1][3]} The heat generated from this reaction can be sufficient to ignite the hydrogen gas, leading to a fire or explosion, especially with finely powdered LiH which has a large surface area.^{[3][4]} LiH dust clouds in the air can be explosive on contact with a flame, heat, or oxidizing materials.^[3]

Q2: What are the primary hazards associated with **lithium hydride** dust?

A2: The primary hazards include:

- Pyrophoricity: Spontaneous ignition in moist air.^{[1][2]}

- Fire and Explosion: Formation of explosive airborne dust clouds and the evolution of flammable hydrogen gas upon contact with water or moisture.[3][4]
- Chemical Burns: LiH reacts with moisture on the skin, eyes, or respiratory tract to form corrosive lithium hydroxide, which can cause severe burns.[3][4]
- Inhalation Toxicity: Inhalation of LiH dust can irritate the respiratory tract and may cause pulmonary edema.[4]

Q3: What are the proper storage conditions for **lithium hydride**?

A3: **Lithium hydride** must be stored in a cool, dry, well-ventilated area, away from sources of ignition and incompatible materials.[5][6] It should be kept in tightly sealed containers under an inert atmosphere, such as dry argon or helium.[1][4] Some commercial grades are transported in oil.[1] Storage areas should not have drain or sewer access.[4][5]

Q4: What personal protective equipment (PPE) is required when handling LiH dust?

A4: A comprehensive PPE ensemble is mandatory and includes:

- Eye/Face Protection: Tightly fitting safety goggles and a face shield.[4][5]
- Skin Protection: Fire/flamm resistant and impervious clothing, including a lab coat and full-length pants.[4][5] Butyl rubber gloves are recommended.[5][7]
- Respiratory Protection: A full-face respirator with an appropriate particulate filter (N100, R100, or P100) should be used if exposure limits are exceeded or if dust is generated.[5][6][8][9]
- Footwear: Non-sparking safety footwear.[10]

Troubleshooting Guides

Scenario 1: Small LiH Dust Spill in a Controlled Environment (e.g., Fume Hood)

Problem	Immediate Action	Cleanup Procedure	Prevention
A small amount of LiH dust has spilled inside a chemical fume hood.	1. Ensure the fume hood sash is as low as possible. 2. Alert personnel in the immediate area. 3. Eliminate all ignition sources.[3][10] 4. Ensure proper PPE is worn.[5]	1. Do NOT use water or any liquid to clean the spill.[3] 2. Cover the spill with a dry, non-combustible material like dry sand, dry earth, or powdered dolomite.[3] [4][5] 3. Carefully sweep the mixture into a dry, labeled container for hazardous waste disposal.[5] Use spark-proof tools.[7] 4. The container must be sealed and stored under an inert atmosphere.[11]	- Handle LiH dust in a designated area within a fume hood. - Use the smallest practical quantities.[12] - Keep a container of dry sand or other appropriate absorbent readily available.

Scenario 2: LiH Dust Fire

Problem	Immediate Action	Fire Suppression	Post-Fire Actions
Lithium hydride dust has ignited.	1. Alert everyone in the laboratory and activate the fire alarm. 2. Evacuate the area immediately. For large fires, consider an initial evacuation of 800 meters (1/2 mile) in all directions.[3] 3. If trained and it is safe to do so, proceed with extinguishing the fire.	1. DO NOT USE WATER, CARBON DIOXIDE, FOAM, OR HALOGENATED AGENTS.[3][10] These will react violently with burning LiH. 2. For small fires, smother with a Class D fire extinguisher (containing agents like Lith-X), dry graphite, or ground dolomite-based dry chemical extinguishers.[3] Dry sand can also be used, but may explode if not completely dry.[1] 3. For large fires, it may be best to let the fire burn while preventing it from spreading and withdraw from the area.[3]	- Once the fire is extinguished, be aware that LiH may re-ignite.[3][8] - Allow the material to cool completely before cleanup. - Treat the residue as hazardous waste and dispose of it according to institutional and regulatory guidelines.

Data Presentation

Table 1: Key Properties of **Lithium Hydride**

Property	Value	Reference
Molecular Formula	LiH	
Molar Mass	7.95 g/mol	[1]
Appearance	Colorless to gray solid	[1]
Melting Point	688.7 °C (1,271.7 °F)	[1]
Autoignition Temperature	200 °C (392 °F)	[7][10]
Water Solubility	Reacts violently	[1]

Table 2: Recommended Fire Extinguishing Agents for LiH Dust Fires

Extinguishing Agent	Suitability	Notes
Class D Extinguisher (e.g., Lith-X)	Highly Recommended	Specifically designed for combustible metal fires.[3]
Dry Graphite	Recommended	Smothers the fire by excluding oxygen.[3]
Ground Dolomite	Recommended	Functions as a smothering agent.[3]
Dry Sand	Use with Caution	Can be effective, but must be completely dry to prevent a violent reaction.[1]
Water, Carbon Dioxide, Foam, Halogenated Agents	DO NOT USE	React violently with burning lithium hydride.[3][10]

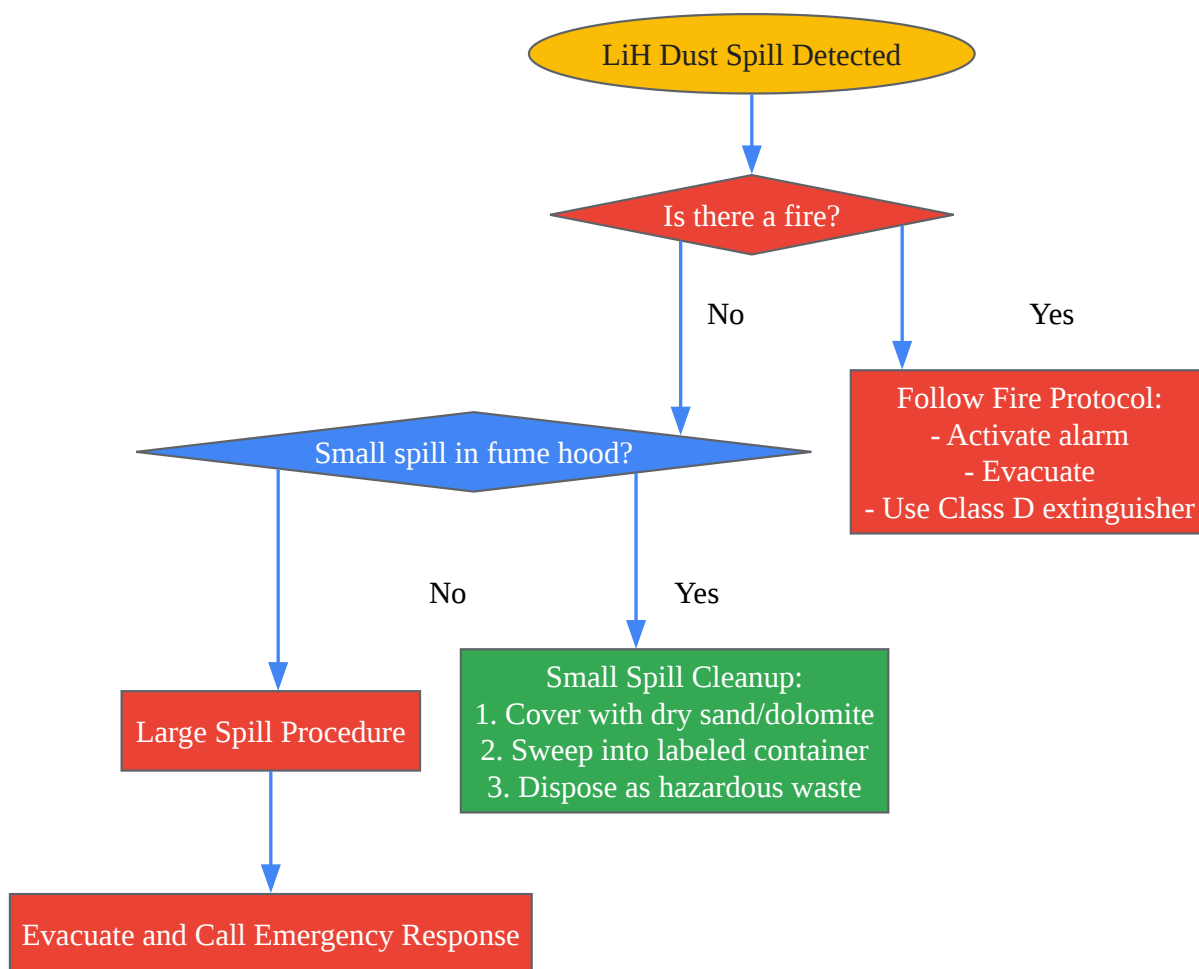
Experimental Protocols

Protocol 1: Safe Weighing and Transfer of **Lithium Hydride** Dust

- Preparation:

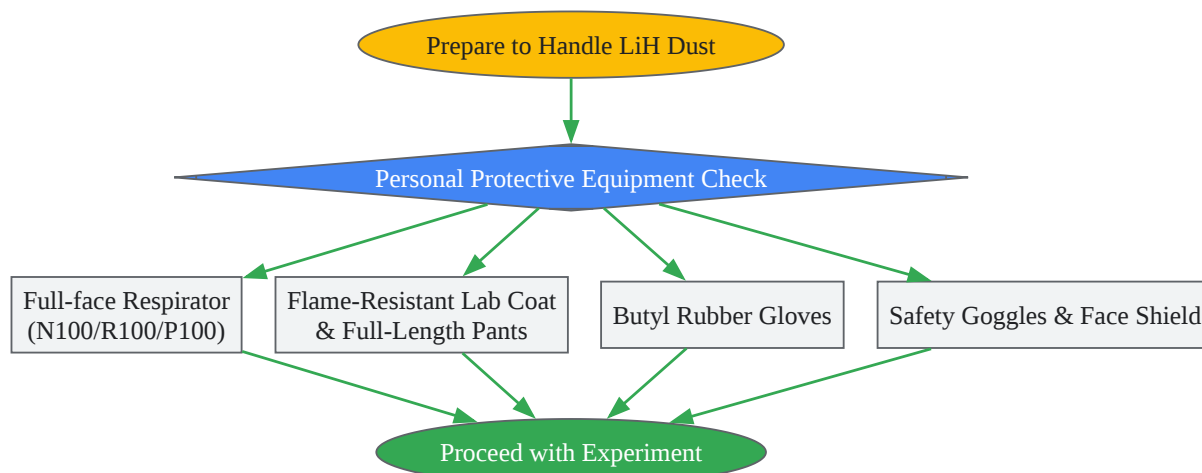
- Ensure the work area (preferably a glove box or a chemical fume hood) is clean, dry, and free of combustible materials.[\[12\]](#)
- Assemble all necessary equipment: spark-proof spatula, anti-static weighing dish, and a pre-dried, tared reaction vessel under an inert atmosphere.
- Don all required personal protective equipment (PPE).
- Inert Atmosphere:
 - If using a glove box, ensure the atmosphere is inert (e.g., argon or nitrogen) and the moisture level is low.
 - If using a fume hood, work under a continuous flow of an inert gas directed at the handling area to minimize contact with air and moisture.
- Transfer:
 - Slowly and carefully open the LiH storage container inside the inert environment.
 - Using a spark-proof spatula, transfer a small, approximate amount of LiH dust to the anti-static weighing dish.
 - Quickly and carefully add the weighed LiH dust to the reaction vessel.
 - Securely close the LiH storage container and the reaction vessel.
- Cleanup:
 - Decontaminate the spatula and weighing dish according to your institution's standard operating procedures for reactive materials. This may involve quenching with a less reactive solvent in a controlled manner.
 - Clean the work area, ensuring no residual LiH dust remains.

Mandatory Visualizations



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Caption: Troubleshooting flowchart for a **lithium hydride** dust spill.



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Caption: Required personal protective equipment workflow for handling LiH dust.

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